Azapetine: A Technical Guide to a Benzazepine Vasodilator

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Compound of Interest	
Compound Name:	Azapetine
Cat. No.:	B085885 Get Quote

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Introduction

Azapetine, also known by its former trade name Ilidar, is a benzazepine derivative recognized for its vasodilatory properties.[1][2] Chemically, it is 6-allyl-6,7-dihydro-5H-dibenz[c,e]azepine. [1] Historically, it has been investigated for its clinical efficacy in peripheral arterial diseases.[3] This technical guide provides an in-depth overview of **azapetine**, focusing on its mechanism of action, quantitative pharmacological data, and the experimental methodologies used to characterize its effects.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **azapetine** is presented in the table below.

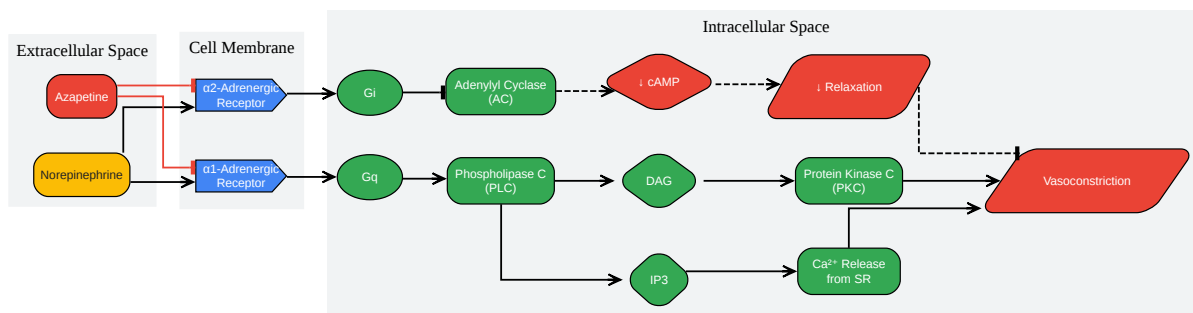| Property	Value	Source
Chemical Formula	C17H17N	[1]
Molecular Weight	235.33 g/mol	[1]
IUPAC Name	6-prop-2-enyl-5,7-dihydrobenzo[d][2]benzazepine	[1]
CAS Number	146-36-1	[1]
SMILES	C=CCN1CC2=CC=CC=C2C3=CC=CC=C3C1	[1]

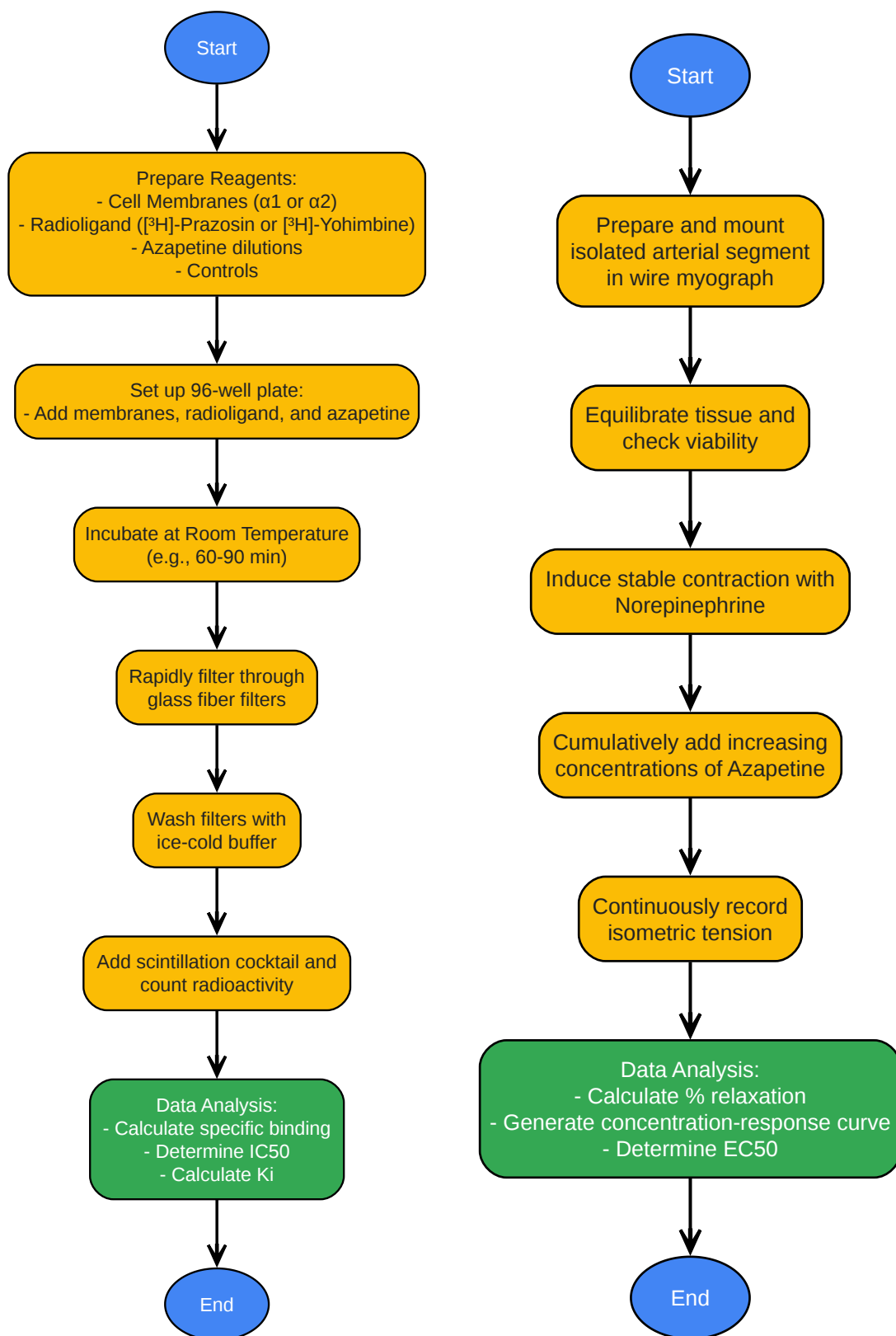# Mechanism of Action: Alpha-Adrenergic Receptor Antagonism

Azapetine functions as a non-selective antagonist of both alpha-1 (α1) and alpha-2 (α2) adrenergic receptors.[4] These receptors are key components of the sympathetic nervous system and are primarily located on the surface of vascular smooth muscle cells.

The binding of endogenous catecholamines, such as norepinephrine, to α1 and α2-adrenergic receptors on vascular smooth muscle cells triggers a signaling cascade that leads to vasoconstriction. By competitively blocking these receptors, **azapetine** inhibits the vasoconstrictive effects of norepinephrine and other sympathomimetic amines. This blockade results in the relaxation of vascular smooth muscle, leading to vasodilation, a decrease in peripheral resistance, and an increase in blood flow.[4]

Signaling Pathway

The vasodilatory effect of **azapetine** is a direct consequence of its interference with the alpha-adrenergic signaling pathway in vascular smooth muscle cells. The following diagram illustrates this pathway and the point of inhibition by **azapetine**.

Extracellular Space | Cell Membrane | Intracellular Space

Azapetine → α2-Adrenergic Receptor → Gi → Adenylyl Cyclase (AC) ⇢ ↓ cAMP ⇢ ↓ Relaxation

Norepinephrine → α1-Adrenergic Receptor → Gq → Phospholipase C (PLC) → DAG → Protein Kinase C (PKC) → Vasoconstriction

Phospholipase C (PLC) → IP3 → Ca²⁺ Release from SR

Flowchart 1 (left):

Start
↓
Prepare Reagents:
- Cell Membranes (α1 or α2)
- Radioligand ([³H]-Prazosin or [³H]-Yohimbine)
- Azapetine dilutions
- Controls
↓
Set up 96-well plate:
- Add membranes, radioligand, and azapetine
↓
Incubate at Room Temperature
(e.g., 60-90 min)
↓
Rapidly filter through
glass fiber filters
↓
Wash filters with
ice-cold buffer
↓
Add scintillation cocktail and
count radioactivity
↓
Data Analysis:
- Calculate specific binding
- Determine IC50
- Calculate Ki
↓
End

Flowchart 2 (right):

Start
↓
Prepare and mount
isolated arterial segment
in wire myograph
↓
Equilibrate tissue and
check viability
↓
Induce stable contraction with
Norepinephrine
↓
Cumulatively add increasing
concentrations of Azapetine
↓
Continuously record
isometric tension
↓
Data Analysis:
- Calculate % relaxation
- Generate concentration-response curve
- Determine EC50
↓
End

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